

Cinoctramide CAS number and molecular formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Cinoctramide*

Cat. No.: *B10753127*

[Get Quote](#)

Cinoctramide: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise summary of the available scientific and technical data on **Cinoctramide**. While the body of public research on this compound is limited, this document serves to consolidate the established chemical information for research and development purposes.

Core Chemical Identifiers

Cinoctramide is identified by the following key descriptors.

Identifier	Value	Reference
CAS Number	28598-08-5	[1]
Molecular Formula	$C_{19}H_{27}NO_4$	[1]

Physicochemical Properties

A summary of the computed physicochemical properties of **Cinoctramide** is provided below. These values are computationally derived and provide a baseline for experimental design.

Property	Value
Molecular Weight	333.4 g/mol
IUPAC Name	1-(azocan-1-yl)-3-(3,4,5-trimethoxyphenyl)prop-2-en-1-one
Synonyms	Octahydro-1-(3,4,5-trimethoxycinnamoyl)azocine

Experimental Data & Protocols

Extensive searches of scientific literature and clinical trial databases did not yield any specific experimental studies, detailed protocols, or clinical trial information for **Cinoctramide**. The mechanism of action, pharmacokinetic profile, and potential therapeutic applications remain largely uncharacterized in the public domain.

Signaling Pathways & Workflow Visualization

Due to the absence of published research on the mechanism of action of **Cinoctramide**, no signaling pathways or experimental workflows can be depicted at this time.

Conclusion

Cinoctramide is a defined chemical entity with a known CAS number and molecular formula. However, there is a significant gap in the publicly available scientific literature regarding its biological activity, mechanism of action, and potential therapeutic uses. This presents an opportunity for novel research to explore the pharmacological profile of this compound. Further investigation is required to elucidate its properties and potential applications in drug development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Synthesis and biological properties of cylindramide derivatives: evidence for calcium-dependent cytotoxicity of tetramic acid lactams - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Cinoctramide CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10753127#cinoctramide-cas-number-and-molecular-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com